

Core Active Ingredients in Black Flag Insecticides: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Black Flag
CAS No.:	114269-35-1
Cat. No.:	B12698214

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the primary active ingredients utilized in **Black Flag** insecticides. The document is structured to offer detailed chemical and toxicological data, outline standardized experimental methodologies for their evaluation, and visually represent key biological and experimental pathways. The information presented is intended to support research and development efforts within the fields of insecticide science and drug development.

Overview of Active Ingredients

Black Flag insecticides primarily utilize a class of synthetic insecticides known as pyrethroids, which are synthetic analogs of naturally occurring pyrethrins from chrysanthemum flowers. These compounds are potent neurotoxins to insects. To enhance the efficacy of these pyrethroids, a synergist compound, Piperonyl Butoxide, is often included in the formulations.

The most common active ingredients found in **Black Flag** products include:

- Pyrethroids:

- Prallethrin
- Phenothrin (also known as Sumithrin)
- Cypermethrin
- Gamma-Cyhalothrin
- Deltamethrin
- Synergist:
 - Piperonyl Butoxide (PBO)

Physicochemical and Toxicological Data of Active Ingredients

The following tables summarize the key physicochemical properties and toxicological data for the active ingredients commonly found in **Black Flag** insecticide formulations.

Table 1: Physicochemical Properties of Active Ingredients

Property	Prallethrin	Phenothrin	Piperonyl Butoxide	Cypermethrin	Gamma-Cyhalothrin	Deltamethrin
Molecular Formula	C ₁₉ H ₂₄ O ₃	C ₂₃ H ₂₆ O ₃	C ₁₉ H ₃₀ O ₅	C ₂₂ H ₁₉ Cl ₂ NO ₃	C ₂₃ H ₁₉ ClF ₃ NO ₃	C ₂₂ H ₁₉ Br ₂ NO ₃
Molecular Weight (g/mol)	300.39	350.46	338.44	416.30	449.85	505.2
Vapor Pressure	1.43 x 10 ⁻⁷ mmHg at 21°C[1]	1.43 x 10 ⁻⁷ mmHg at 21°C[1]	1.16 x 10 ⁻¹⁰ mmHg at 25°C[2]	1.9 x 10 ⁻⁷ Pa at 20°C	-	1.5 x 10 ⁻⁸ mmHg at 25°C[1]
Water Solubility	<9.7 µg/L at 25°C[1]	<9.7 µg/L at 25°C[1]	<0.1 g/100 mL at 18°C[2]	0.009 mg/L at 20°C	Low	<0.002 mg/L at 20°C[3]
Octanol-Water Partition Coefficient (log K _{ow})	6.01[1]	6.01[1]	4.75	6.3-6.6	7.0	6.1-6.2[1][3]

Table 2: Acute Toxicity of Active Ingredients

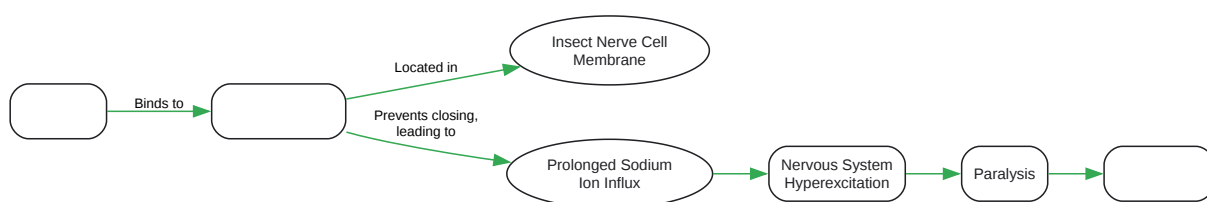
Active Ingredient	Test Organism	Route	LD ₅₀ / LC ₅₀	Toxicity Class
Prallethrin	Rat	Oral	460 mg/kg	Moderately Toxic
	Rat	Dermal	>5000 mg/kg	Low Toxicity
Phenothrin	Rat	Oral	>5000 mg/kg[4]	Very Low Toxicity
	Rat	Dermal	>2000 mg/kg[4]	Low Toxicity
Rainbow Trout	96h LC ₅₀	16.7 µg/L[4]	Very Highly Toxic to Fish	
Daphnia magna	48h LC ₅₀	4.4 µg/L[4]	Very Highly Toxic to Aquatic Invertebrates	
Piperonyl Butoxide	Rat	Oral	4,570 - 12,800 mg/kg[5]	Low to Very Low Toxicity
	Rabbit	Oral	2,700 - 5,300 mg/kg[5]	Low to Very Low Toxicity
	Rat	Dermal	7950 mg/kg[5]	Low to Very Low Toxicity
Rabbit	Dermal	>2000 mg/kg[5]	Low to Very Low Toxicity	
Cypermethrin	Rat	Oral	250-4150 mg/kg	Varies with isomer ratio
	Rabbit	Dermal	>2000 mg/kg	Low Toxicity
Rainbow Trout	96h LC ₅₀	0.69 µg/L	Very Highly Toxic to Fish	
Honey Bee	Contact LD ₅₀	0.02 µ g/bee	Highly Toxic to Bees	
Gamma-Cyhalothrin	Rat	Oral	79 mg/kg	Highly Toxic

Rat	Dermal	632 mg/kg	Moderately Toxic
Deltamethrin	Rat	Oral	31 - 139 mg/kg (in oil)[6] High to Moderate Toxicity
Rat	Oral	>5000 mg/kg (in water)[6]	Low Toxicity
Rabbit	Dermal	>2000 mg/kg[1]	Low Toxicity
Fish	96h LC ₅₀	0.4 - 2.0 µg/L[6]	Highly Toxic to Fish
Daphnia magna	48h LC ₅₀	5 µg/L[6]	Highly Toxic to Aquatic Invertebrates
Honey Bee	Contact LD ₅₀	0.051 µg/bee [6]	Highly Toxic to Bees

Mechanism of Action

Pyrethroids

Pyrethroids, the primary insecticidal components, act as neurotoxins that target the voltage-gated sodium channels in the nerve cells of insects. They bind to the sodium channels, preventing them from closing promptly after activation. This leads to a prolonged influx of sodium ions, causing hyperexcitation of the nervous system, which results in paralysis and ultimately, the death of the insect.

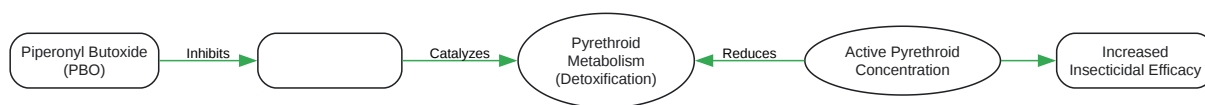


[Click to download full resolution via product page](#)

Pyrethroid Mechanism of Action

Piperonyl Butoxide (PBO)

Piperonyl Butoxide acts as a synergist, meaning it enhances the insecticidal properties of pyrethroids without having significant insecticidal activity on its own. It achieves this by inhibiting the cytochrome P450 monooxygenases in insects. These enzymes are responsible for metabolizing and detoxifying foreign compounds, including insecticides. By inhibiting these enzymes, PBO prevents the breakdown of the pyrethroid, allowing it to exert its neurotoxic effects for a longer duration and at a lower concentration.



[Click to download full resolution via product page](#)

Piperonyl Butoxide Synergistic Action

Experimental Protocols

The toxicological and efficacy data for insecticides are generated through standardized experimental protocols. The most widely accepted guidelines are provided by the Organisation for Economic Co-operation and Development (OECD) and the U.S. Environmental Protection Agency (EPA) Office of Chemical Safety and Pollution Prevention (OCSPP).

Acute Toxicity Testing

This test determines the acute oral toxicity of a substance.^[7] A fixed dose procedure is used where groups of animals, typically female rats, are dosed in a stepwise manner at fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg body weight).^{[7][8]} The test begins with a sighting study to determine the appropriate starting dose.^[7] Based on the observation of toxicity or mortality, the dose for the next group is adjusted up or down.^[8] The primary endpoint is the observation of clear signs of toxicity at a given dose, rather than lethality, to reduce animal suffering.^[7]

This guideline assesses the toxicity of a substance when applied to the skin. The test substance is applied to a shaved area of the skin of a group of animals (usually rabbits or rats)

for 24 hours. The animals are observed for signs of toxicity and mortality for up to 14 days. The LD₅₀ is calculated as the dose that is lethal to 50% of the test animals.

This test evaluates the toxicity of a substance when inhaled. Animals, typically rats, are exposed to the test substance as a gas, vapor, or aerosol in a chamber for a defined period (usually 4 hours). The animals are then observed for up to 14 days for signs of toxicity and mortality. The LC₅₀ is determined as the concentration in the air that is lethal to 50% of the test animals.

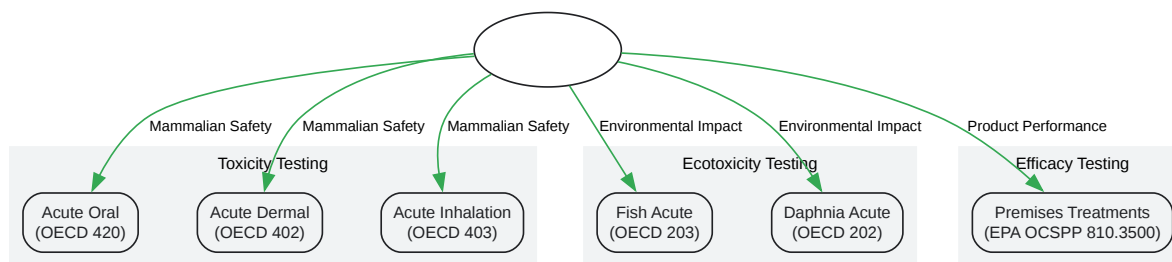
Ecotoxicity Testing

This test is designed to determine the acute lethal toxicity of a substance to fish.[9] Fish, such as rainbow trout or zebrafish, are exposed to the test substance in water for 96 hours.[9][10] Mortalities are recorded at 24, 48, 72, and 96 hours, and the concentration that kills 50% of the fish (LC₅₀) is determined.[9] The test is typically conducted with at least five concentrations in a geometric series.[10]

This test assesses the acute toxicity of a substance to aquatic invertebrates, specifically *Daphnia magna*. [11] Young daphnids are exposed to the test substance in water for 48 hours. [11][12] The endpoint is immobilization, defined as the inability to swim within 15 seconds after gentle agitation. [11][12] The concentration that causes immobilization in 50% of the daphnids (EC₅₀) is calculated. [12]

Efficacy Testing

This guideline provides methods for evaluating the performance of insecticides intended for use in and around premises against various invertebrate pests like cockroaches and mosquitoes. [13][14][15] It includes protocols for laboratory and field studies to assess the product's ability to kill, control, flush, or knock down pests. [15] The study design typically involves exposing a known number of insects to a treated surface or space and observing the mortality or knockdown over a specified period.



[Click to download full resolution via product page](#)

Insecticide Evaluation Workflow

Conclusion

The active ingredients in **Black Flag** insecticides are primarily synthetic pyrethroids, often combined with the synergist Piperonyl Butoxide. These pyrethroids are effective neurotoxins for a broad spectrum of insects. The toxicological and efficacy profiles of these compounds are well-characterized through standardized international testing protocols. This guide provides a foundational technical overview for researchers and professionals engaged in the study and development of insecticides and related chemical compounds.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Deltamethrin Technical Fact Sheet \[npic.orst.edu\]](#)
- [2. Cas 51-03-6, Piperonyl butoxide | lookchem \[lookchem.com\]](#)
- [3. Deltamethrin \(EHC 97, 1990\) \[inchem.org\]](#)
- [4. d-Phenothrin Technical Fact Sheet \[npic.orst.edu\]](#)
- [5. npic.orst.edu \[npic.orst.edu\]](#)

- 6. DSpace [iris.who.int]
- 7. Acute Oral Toxicity test – Fixed Dose Procedure (OECD 420: 2001). - IVAMI [ivami.com]
- 8. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 9. biotechnologiebt.it [biotechnologiebt.it]
- 10. oecd.org [oecd.org]
- 11. OECD 202: Daphnia sp., Acute Immobilization Test [aropha.com]
- 12. shop.fera.co.uk [shop.fera.co.uk]
- 13. epa.gov [epa.gov]
- 14. downloads.regulations.gov [downloads.regulations.gov]
- 15. Federal Register :: Final Test Guideline; Series 810-Product Performance Test Guideline; Notice of Availability [federalregister.gov]
- To cite this document: BenchChem. [Core Active Ingredients in Black Flag Insecticides: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12698214/docs#core-active-ingredients-in-black-flag-insecticides-a-technical-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)